

Personal protective equipment for handling Cetorelix

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Compound of Interest

Compound Name: Cetorelix

Cat. No.: B136873

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Essential Safety and Handling Guide for Cetorelix

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Cetorelix**. Adherence to these procedures is vital for ensuring personal safety and proper disposal. **Cetorelix** is classified with reproductive toxicity (Category 1A/1B), potentially damaging fertility or the unborn child[1][2][3].

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **Cetorelix**.

PPE Category	Item	Specification/Standard
Eye/Face Protection	Safety glasses or goggles	Conforming to EN 166 (EU) or NIOSH (US)[2]
Hand Protection	Protective gloves	Chemically impermeable and resistant[1]
Body Protection	Protective clothing	Fire/flame resistant and impervious clothing
Respiratory Protection	Full-face respirator	Use if exposure limits are exceeded or irritation occurs

Handling and Storage

Engineering Controls:

- Work in a well-ventilated area or under a chemical fume hood.
- Ensure safety showers and eye wash stations are readily accessible.

Safe Handling Practices:

- Obtain and read all safety instructions before use.
- Avoid contact with skin and eyes.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly before breaks and at the end of work.

Storage:

- Store in a locked and secure area.
- Keep refrigerated at 2-8°C (36-46°F) and protect from light.

Spill Management

In the event of a spill, follow these procedures:

Spill Size	Containment and Cleanup Procedure
Small Spill	Sweep up the material, place it in a designated bag for waste disposal, and avoid raising dust. Ventilate the area and wash the spill site after cleanup.
Large Spill	Use a shovel to place the material into a suitable container for waste disposal. Clean the contaminated surface with water and dispose of it through the sanitary system.

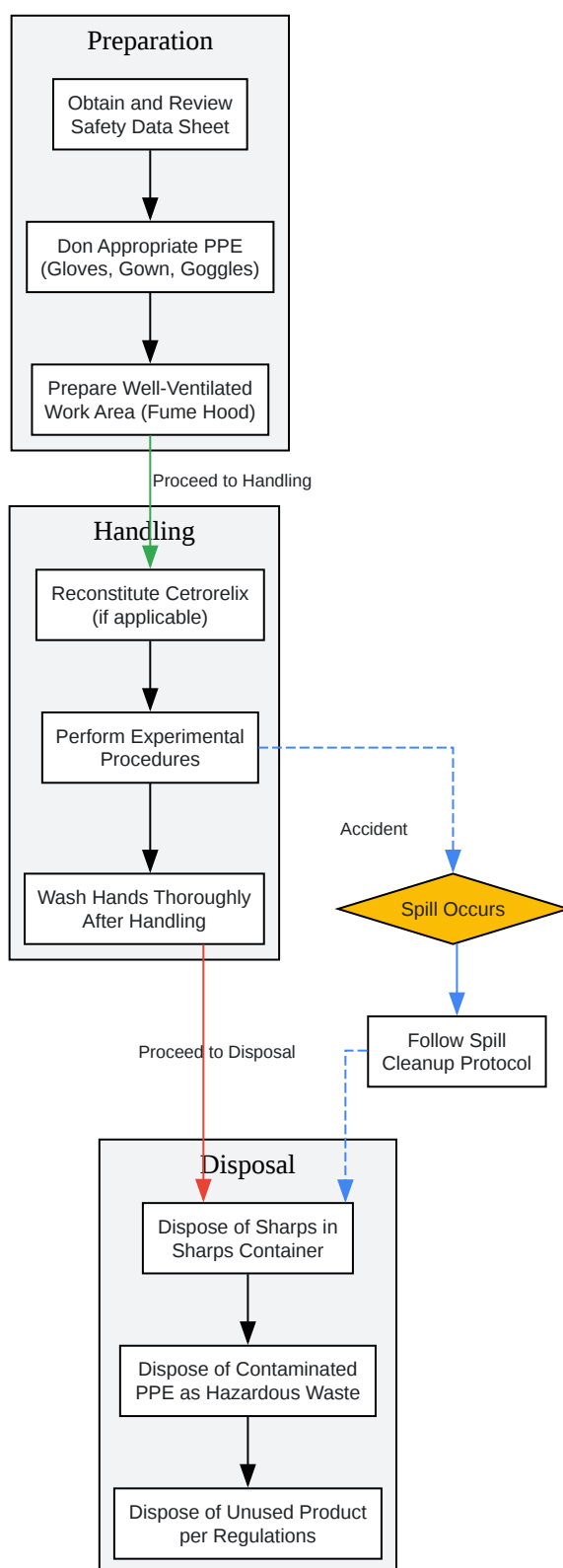
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- **Contaminated Materials:** Dispose of contaminated materials, including PPE, as hazardous waste.
- **Unused Product:** Any unused medicinal product or waste material should be disposed of according to local requirements.
- **Sharps:** Needles and syringes should be discarded in a designated sharps disposal container immediately after use.

Experimental Workflow for Safe Handling of Cetorelix

The following diagram outlines the procedural workflow for the safe handling of **Cetorelix**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling and Disposal of **Cetorelix**.

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